Technical Support Center: Large-Scale Synthesis of CAS 52188-11-1

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Compound of Interest	
Compound Name:	*(1,1-dioxido-3-oxo-1,2-benzisothiazol-2(3H)-yl)acetic acid*
CAS No.:	*52188-11-1*
Cat. No.:	*B1298894*

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Disclaimer: The compound corresponding to CAS 52188-11-1 is not detailed in publicly available scientific literature. Therefore, this technical support guide has been developed for Oseltamivir (Tamiflu®), a well-documented antiviral drug with known and significant large-scale synthesis challenges. The issues, troubleshooting protocols, and solutions presented for Oseltamivir are representative of the complex problems faced by researchers, scientists, and drug development professionals in the industrial-scale production of complex pharmaceutical molecules.

Frequently Asked Questions (FAQs)

Q1: What is the primary starting material for the commercial synthesis of Oseltamivir, and what are its associated challenges?

A1: The primary starting material for the commercial synthesis of Oseltamivir is (-)-shikimic acid.[1][2] This chiral molecule is traditionally harvested from the seeds of the Chinese star anise (Illicium verum) or produced via fermentation using engineered E. coli.[1] The main challenge has been the reliance on a natural source, which can lead to significant supply chain vulnerabilities and price fluctuations, especially during periods of high demand such as a pandemic.[3] This dependency has spurred considerable research into developing synthetic routes that are independent of shikimic acid, utilizing more readily available starting materials.[4][5]

Q2: Oseltamivir possesses three stereocenters. How is stereochemical control managed on a large scale, and what are the common pitfalls?

A2: Stereochemical control is a critical aspect of Oseltamivir synthesis.[1] In the Roche industrial synthesis, the chirality of the starting material, (-)-shikimic acid, serves as the foundation for establishing the correct stereochemistry of the final product.[6] Subsequent reactions, such as the formation of a key epoxide intermediate and its regioselective opening, are designed to proceed with high stereospecificity. A common pitfall is the loss of stereochemical integrity through side reactions, such as epimerization or the formation of diastereomers, which can be difficult and costly to separate at scale.

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[6] For routes not starting from a chiral pool, asymmetric catalysis, such as the palladium-catalyzed asymmetric allylic alkylation in the Trost synthesis or the enzymatic desymmetrization of meso-compounds, is employed to set the key stereocenters.[3][5]

Q3: The use of azides is common in Oseltamivir synthesis. What are the primary safety and process challenges associated with azide chemistry at an industrial scale?

A3: The use of sodium azide (NaN_3) to introduce a nitrogen functional group is a key step in several prominent synthetic routes.[7] The primary challenges are safety-related, as sodium azide is highly toxic and potentially explosive, especially when heated or in the presence of certain metals.[8] On a large scale, this necessitates specialized handling procedures, equipment, and waste disposal protocols to mitigate risks. Process challenges include ensuring complete reaction to avoid residual azide in the final product and preventing the formation of volatile and explosive intermediates. These concerns have led to the development of numerous "azide-free" synthetic routes.[5][9]

Q4: What are the major purification challenges in the large-scale production of Oseltamivir Phosphate?

A4: The final active pharmaceutical ingredient is Oseltamivir Phosphate. A major challenge is its high water solubility, which can complicate extraction and isolation procedures. The final crystallization step is critical for achieving the required >99% purity.[10] Common impurities that need to be removed include diastereomers, byproducts from preceding steps, and residual solvents.[8] Recrystallization from a mixture of water and alcohol (such as ethanol) is a common method to achieve the desired purity and particle size distribution suitable for formulation.[10]

Troubleshooting & Optimization Guides

Issue 1: Low Yield in the Azide Substitution Step

Question: We are experiencing low yields (<70%) during the S_n2 reaction of our mesylated shikimate derivative with sodium azide. HPLC analysis shows a significant amount of a nonpolar byproduct. What are the likely causes and how can we optimize this step?

Answer: This is a common problem in the Roche-type synthesis. The low yield is often attributable to a competing elimination reaction (E2) which forms an aromatic byproduct, particularly at elevated temperatures.[11]

Troubleshooting Steps:

- Temperature Control: The reaction is highly sensitive to temperature. Ensure the reaction temperature is strictly maintained. Higher temperatures favor the formation of the aromatic side product, ethyl 3-azidobenzoate.[11]
- Solvent System: The choice of solvent is critical. While DMSO has been used, it can complicate product isolation.[11] An aqueous acetone mixture is often preferred as it effectively dissolves both the organic substrate and the inorganic sodium azide, while favoring the desired S_n2 pathway.[11][12]
- Leaving Group Quality: Ensure the mesylation of the starting alcohol was complete. An incomplete reaction will result in unreacted starting material. While mesylates are commonly used, other leaving groups like tosylates or nosylates can be considered, though they may require different reaction conditions.

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- Reagent Quality: Use fresh, high-purity sodium azide. Older or impure reagents can lead to inconsistent results.

Optimization Protocol:

- Objective: To maximize the S_n2 substitution and minimize the E2 elimination byproduct.
- Procedure:
  - Dissolve the mesylated shikimate derivative in a 5:1 mixture of acetone and water.
  - Cool the solution to 0°C in an ice bath.
  - Slowly add a solution of sodium azide (4 equivalents) in water, ensuring the temperature does not exceed 5°C.
  - Maintain the reaction at 0°C and monitor its progress by TLC or HPLC every hour.
  - Upon completion, proceed with the work-up as quickly as possible to avoid product degradation.

Issue 2: Poor Regioselectivity in Epoxide Ring-Opening

Question: During the ring-opening of our key epoxide intermediate with an amine nucleophile, we are observing a mixture of regioisomers, leading to difficult purification. How can we improve the regioselectivity?

Answer: The regioselectivity of the epoxide opening is crucial for the synthesis. The desired attack is typically at the sterically less hindered C-5 position.[13] The choice of nucleophile, solvent, and catalyst can significantly influence the outcome.

Troubleshooting Steps:

- Catalyst Choice: Lewis acids like $BF_3 \cdot OEt_2$ are often used to activate the epoxide and direct the nucleophile.[1][14] However, the choice and stoichiometry of the Lewis acid are critical. Too much or too strong a Lewis acid can lead to side reactions. In some azide-free routes, a magnesium chloride-amine complex has been shown to improve regioselectivity.[5]
- Nucleophile Sterics: The steric bulk of the nucleophile can influence the site of attack. Less hindered amines may show better selectivity for the C-5 position.
- Protecting Groups: Ensure that the protecting groups on the cyclohexene ring are stable under the reaction conditions and are not interfering with the desired reaction pathway.

Issue 3: Inefficient Final Step Purification and Crystallization

Question: Our final crystallization of Oseltamivir Phosphate results in a low yield and fails to meet the >99.0% purity specification. What factors should we investigate?

Answer: Achieving high purity in the final step is paramount. The crystallization process is sensitive to solvent composition, temperature, and cooling rate.

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Troubleshooting Steps:

- Solvent System: The patent literature suggests that recrystallization from water, alcohol (methanol, ethanol, or isopropanol), or an aqueous alcohol solution is effective.[10] The ratio of alcohol to water is a key parameter to optimize. A 90-99% aqueous ethanol solution is often a good starting point.[10]
- Impurity Profile: Identify the major impurities using HPLC-MS. If they are structurally similar to the product, multiple recrystallizations may be necessary. The use of activated carbon during recrystallization can help remove color and certain organic impurities.[10]
- Cooling Profile: A slow, controlled cooling rate is essential for forming large, pure crystals. Crash cooling will trap impurities and lead to a lower quality product.
- pH Adjustment: Oseltamivir is isolated as the phosphate salt. Ensure the correct stoichiometric amount of phosphoric acid is used and that the pH of the crystallization medium is controlled.

Data Presentation & Workflows

Table 1: Comparison of Selected Oseltamivir Synthetic Routes

Synthetic Route	Starting Material	Key Features	Reported Overall Yield	Reference(s)
Roche Industrial Synthesis	(-)-Shikimic Acid	Utilizes a key epoxide intermediate and azide chemistry.[1]	17-22%	[1]
Roche Azide-Free Route	(-)-Shikimic Acid	Avoids hazardous azides by using alternative nitrogen nucleophiles.[9]	~35-38%	[9]
Trost Synthesis	Commercially available lactone	Features a Palladium-catalyzed asymmetric allylic alkylation (Pd-AAA).[14]	~30%	[14]
Hayashi Synthesis	Commercially available materials	Employs organocatalysis and three one-pot operations.[1]	57%	[1]
Shibasaki Synthesis	meso-Aziridine	Catalytic asymmetric desymmetrization with a chiral catalyst.[6]	Variable	[6]

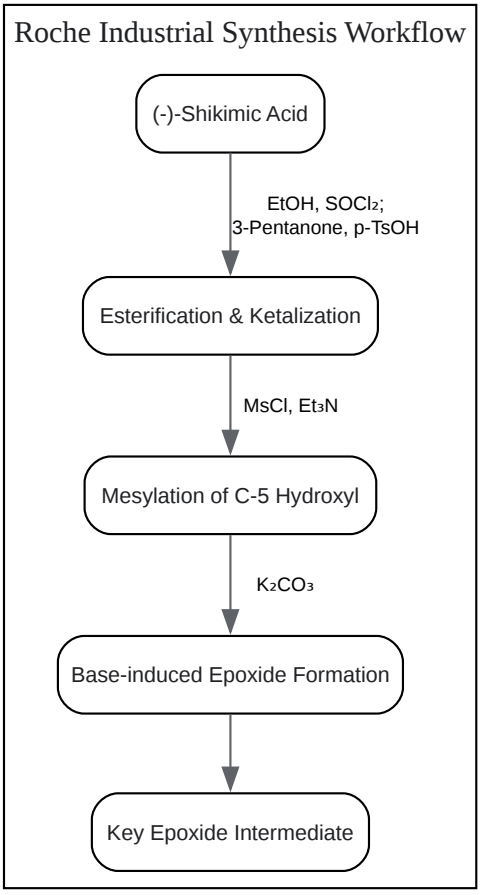
Experimental Protocol: Formation of the Key Epoxide Intermediate from (-)-Shikimic Acid (Adapted from Roche Industrial Process)

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This protocol outlines the key steps to generate the epoxide, a central intermediate in the industrial synthesis of Oseltamivir.[15]

- Esterification: (-)-Shikimic acid is treated with ethanol and thionyl chloride to form the corresponding ethyl ester.[9]
- Ketalization: The ethyl shikimate intermediate is reacted with 3-pentanone in the presence of a catalytic amount of p-toluenesulfonic acid. This protects the C-3 and C-4 hydroxyl groups as a pentylidene acetal.[3]
- Mesylation: The remaining C-5 hydroxyl group is selectively activated by reacting the ketal-protected intermediate with methanesulfonyl chloride (MsCl) in the presence of a base like triethylamine. This forms a mesylate, an excellent leaving group.[3]
- Epoxide Formation: The mesylated intermediate is treated with a base (e.g., potassium bicarbonate) which promotes an intramolecular S_N2 reaction. The C-4 oxygen, once deprotected or through a concerted mechanism, displaces the mesylate to form the desired epoxide.[1]

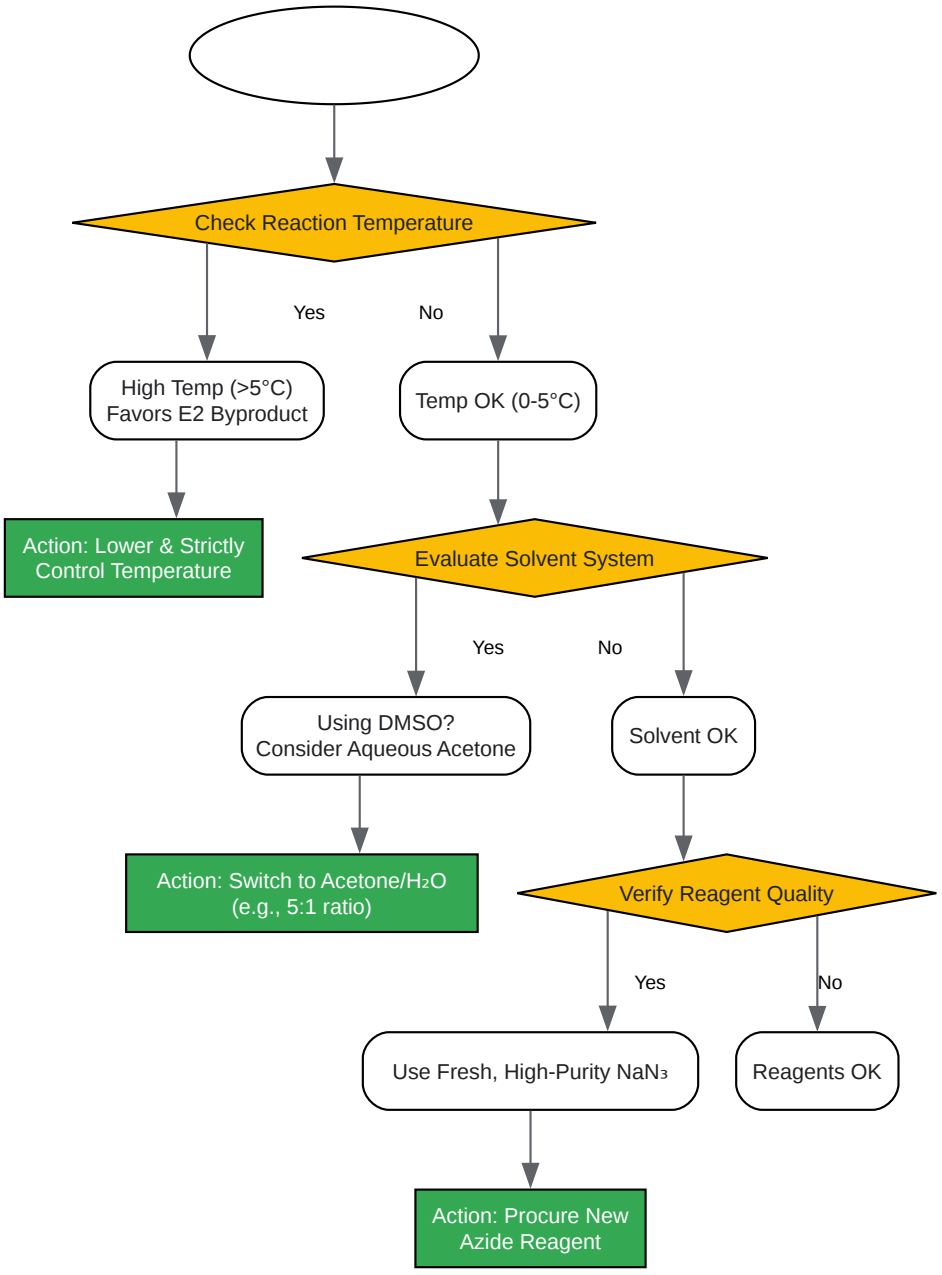
Diagrams and Visualizations



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Caption: Simplified workflow of the Roche industrial synthesis of Oseltamivir's key epoxide intermediate.

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Caption: Troubleshooting decision tree for low yield in an azide substitution step.

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